

# Truliner in Implant-Supported Overdentures: A Comparative Performance Guide

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For researchers, scientists, and drug development professionals in the dental field, the selection of appropriate materials for implant-supported overdentures is critical for long-term clinical success and patient satisfaction. This guide provides a detailed comparison of **Truliner**, a poly(ethyl methacrylate) (PEMA)-based hard denture reline material, with other commonly used alternatives, focusing on key performance indicators supported by experimental data.

## **Executive Summary**

Truliner demonstrates competitive performance in impact strength when compared to other hard reline materials. While direct comparative data on shear bond strength and water sorption/solubility for Truliner remains limited in readily available literature, understanding its PEMA composition allows for inferences regarding its likely performance characteristics. PEMA-based materials are known for their lower exothermic heat during polymerization and good patient tolerance. This guide presents available quantitative data, outlines standard experimental protocols for material evaluation, and discusses the clinical implications for the use of Truliner in implant-supported overdentures.

# **Material Composition**

Understanding the chemical makeup of denture reline materials is fundamental to predicting their clinical behavior.

• **Truliner** (New **Truliner**®): This is a hard, chairside reline material with a Poly(ethyl methacrylate) (PEMA) powder composition.[1][2] PEMA-based materials are generally



characterized by a lower exothermic reaction during setting compared to their Polymethyl methacrylate (PMMA) counterparts, which can enhance patient comfort during the intraoral relining procedure.[2]

- Kooliner™: This is also a PEMA-based hard chairside reliner, which incorporates isobutyl methacrylate (IBMA).[3]
- Tokuyama® Rebase II: This is a PEMA-based hard chairside reline material that also contains 2-(acetoacetoxy) ethyl methacrylate (AAEM) and 1,9-nonanediol dimethacrylate (1,9-ND).
- Ufi Gel Hard: This hard reline material is based on PEMA and includes 1,6-hexanediol dimethacrylate (1,6-HDMA).

#### **Performance Data**

The following table summarizes available quantitative data for the impact strength of **Truliner** and its alternatives. Data for shear bond strength and water sorption/solubility for **Truliner** in direct comparison with the other listed materials were not available in the reviewed literature.

Table 1: Impact Strength of Hard Denture Reline Materials

Material	Composition	Impact Strength (kJ/m²) (Non- thermocycled)	Impact Strength (kJ/m²) (Thermocycled)
New Truliner®	PEMA, IBMA, DBP	6.20	6.03
Kooliner™	PEMA, IBMA	5.60	5.31
Tokuyama® Rebase II	PEMA, AAEM, 1,9-ND	5.76	5.12
Ufi Gel Hard	PEMA, 1,6-HDMA	0.76	0.78

Data sourced from a 2012 in vitro study.[3][4]

# **Experimental Protocols**



To ensure standardized and reproducible results, specific methodologies are employed to evaluate the key performance characteristics of denture reline materials.

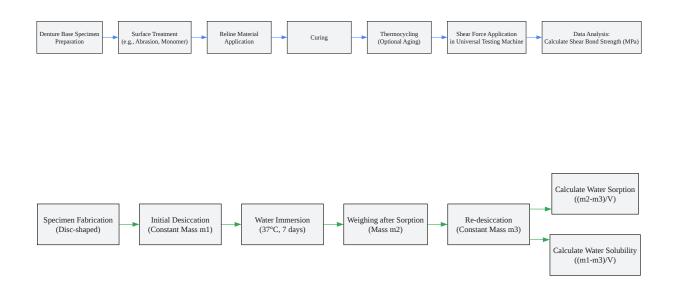
### **Shear Bond Strength Testing**

The shear bond strength test is crucial for determining the adhesive capacity of the reline material to the denture base. A common protocol involves the following steps:

- Specimen Preparation: Cylindrical or block-shaped specimens of a denture base resin (typically PMMA) are fabricated. A specific area of the surface is prepared to bond with the reline material.
- Surface Treatment: The bonding surface of the denture base specimen may undergo various treatments to enhance adhesion, such as roughening with sandpaper or air abrasion, or chemical treatment with a bonding agent or monomer.
- Reline Material Application: The reline material is mixed according to the manufacturer's
  instructions and applied to the prepared surface of the denture base specimen, typically
  within a mold to ensure a standardized bonding area.
- Curing: The reline material is allowed to cure as per the manufacturer's recommendations.

  This may involve pressure pot application or self-curing at room or mouth temperature.
- Thermocycling (Optional): To simulate the effects of thermal changes in the oral environment, specimens may be subjected to thermocycling, which involves alternating immersion in hot and cold water baths for a specified number of cycles.
- Testing: The bonded specimens are mounted in a universal testing machine. A shear force is applied at the interface of the denture base and the reline material at a constant crosshead speed until failure occurs. The force at failure is recorded and the shear bond strength is calculated in megapascals (MPa).





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